Application Notes & Protocols: 3-Bromo-5-morpholinophenylboronic Acid in Drug Discovery

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Compound of Interest

Compound Name:	*3-Bromo-5-morpholinophenylboronic acid*
CAS No.:	*1256355-10-8*
Cat. No.:	*B595313*

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Abstract

This document provides a detailed guide on the strategic application of **3-Bromo-5-morpholinophenylboronic acid** as a pivotal building block in modern drug discovery. We will explore its chemical rationale, focusing on how its distinct structural features—the boronic acid moiety, the bromo-substituent, and the morpholine ring—are leveraged to construct novel molecular entities with therapeutic potential. This guide furnishes researchers, medicinal chemists, and drug development professionals with both the theoretical underpinnings and practical, step-by-step protocols for its use in synthesis, particularly for the development of kinase inhibitors.

Introduction: A Trifecta of Functionality for Medicinal Chemistry

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3-Bromo-5-morpholinophenylboronic acid is more than a mere chemical intermediate; it is a strategically designed scaffold that offers a trifecta of functionalities invaluable to medicinal chemistry. Its structure is a deliberate convergence of three key components, each imparting distinct and advantageous properties to a drug discovery campaign.

- The Boronic Acid Moiety: Once viewed with caution, boronic acids are now recognized as a cornerstone of modern synthetic and medicinal chemistry, a shift largely driven by the success of drugs like the proteasome inhibitor bortezomib.[1][2] The boronic acid group is an exceptionally versatile functional handle, primarily enabling palladium-catalyzed Suzuki-Miyaura cross-coupling reactions.[3][4] This reaction is one of the most powerful and widely used methods for forming carbon-carbon bonds, allowing for the facile construction of complex biaryl and heteroaryl structures that form the core of many therapeutic agents.[3]

- The Morpholine Ring: The morpholine heterocycle is classified as a "privileged structure" in drug design.[5] Its frequent appearance in approved drugs is due to its ability to confer favorable physicochemical and pharmacokinetic properties.[5][6] The morpholine group can improve aqueous solubility, enhance metabolic stability, and act as a hydrogen bond acceptor, thereby improving target engagement and overall drug-like properties.[6]

- The Bromo Substituent: The bromine atom serves as a stable and highly effective reactive handle for a multitude of cross-coupling reactions.[7] In the context of this specific molecule, it provides an orthogonal site for diversification. After the boronic acid has been utilized in a primary coupling reaction, the bromo group on the resulting product can be used for a secondary coupling, enabling the systematic and modular exploration of a compound's structure-activity relationship (SAR).

This unique combination makes **3-Bromo-5-morpholinophenylboronic acid** an ideal starting point for building libraries of complex molecules aimed at high-value biological targets.

Core Application: Modular Synthesis of Kinase Inhibitor Scaffolds

Protein kinases are a major class of drug targets, particularly in oncology.[8] A common structural motif in ATP-competitive kinase inhibitors is a biaryl or heteroaryl core that occupies the adenine-binding pocket of the kinase. **3-Bromo-5-morpholinophenylboronic acid** is

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exceptionally well-suited for the synthesis of such scaffolds via the Suzuki-Miyaura cross-coupling reaction.

The general workflow involves coupling the boronic acid with a halogenated (typically chloro- or bromo-) aromatic or heteroaromatic partner. This modular approach allows for the rapid generation of a diverse library of compounds where the morpholine-containing phenyl ring serves as a constant, solubility-enhancing anchor, while the coupled partner can be varied to optimize potency and selectivity for the target kinase.

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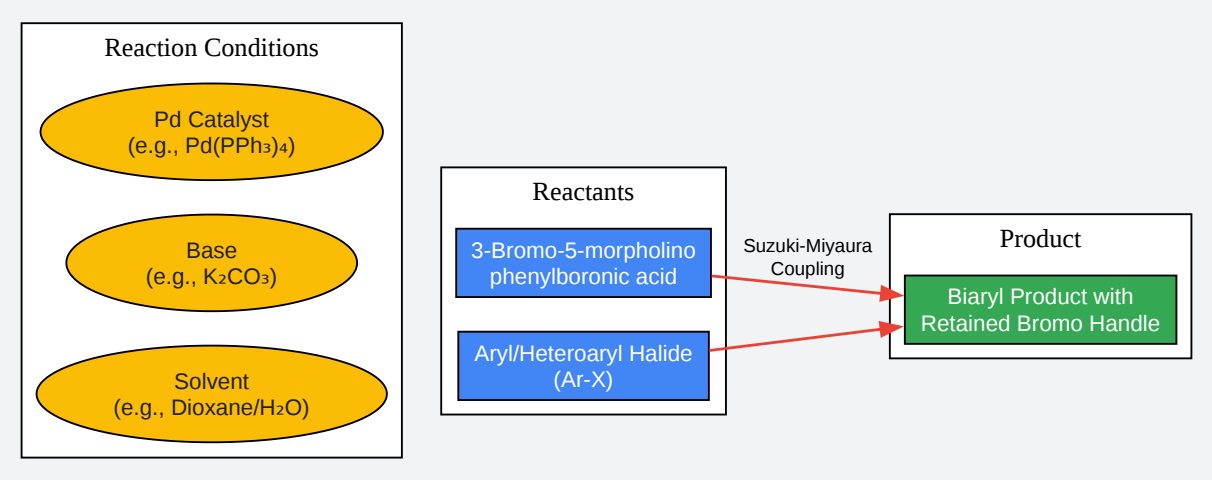

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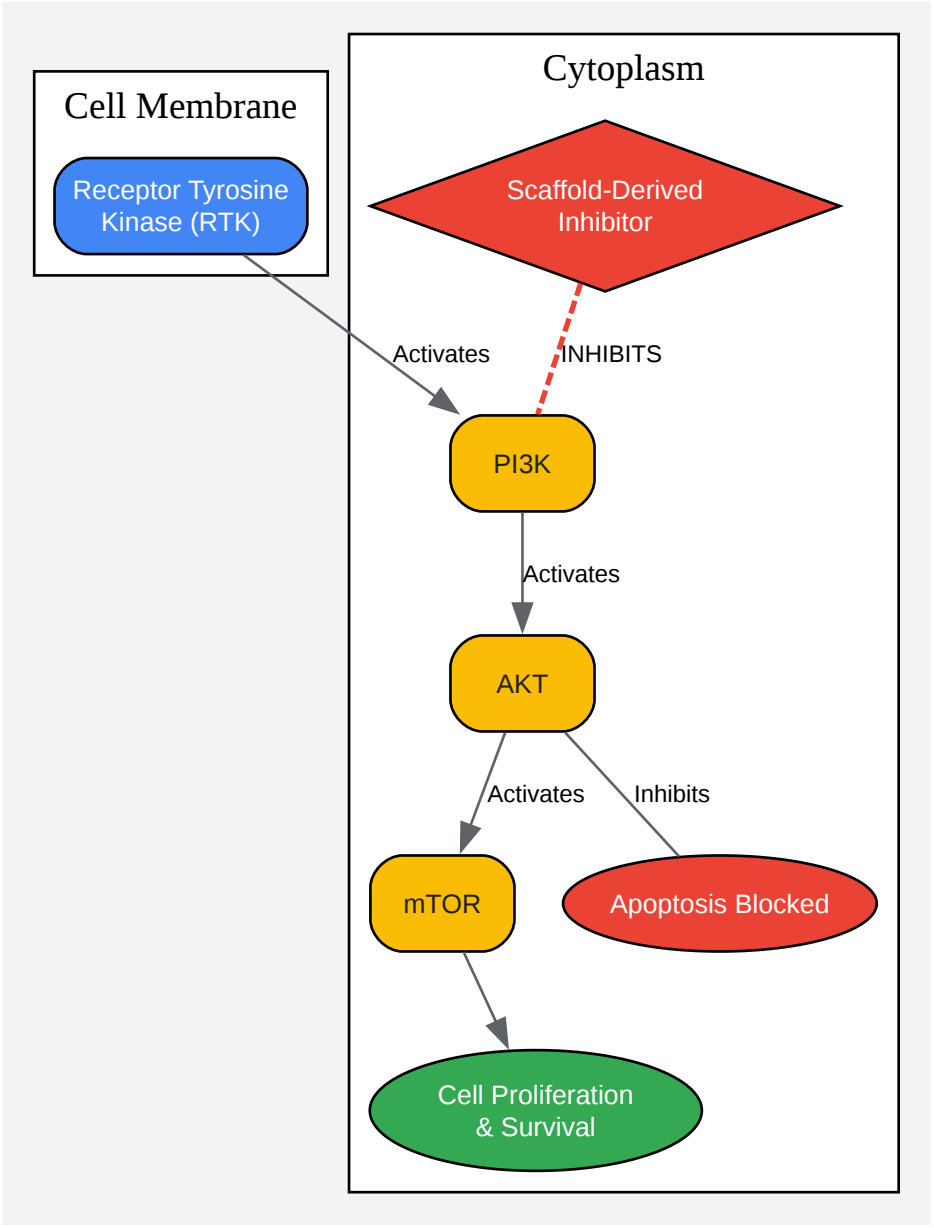

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